

Physical properties of Perfluoro(methylcyclohexane) at different temperatures

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Compound of Interest

Compound Name: Perfluoro(methylcyclohexane)

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An In-depth Technical Guide to the Physical Properties of **Perfluoro(methylcyclohexane)**

This technical guide provides a comprehensive overview of the physical properties of **perfluoro(methylcyclohexane)** (PFMC), with a focus on their variation with temperature. This document is intended for researchers, scientists, and drug development professionals who utilize perfluorocarbons in their work.

Introduction to Perfluoro(methylcyclohexane)

Perfluoro(methylcyclohexane), with the chemical formula C_7F_{14} , is a fluorocarbon liquid that is a perfluorinated derivative of the hydrocarbon methylcyclohexane.^[1] It is a clear, colorless, and odorless liquid characterized by high density, low viscosity, and low surface tension.^{[1][2]} PFMC is chemically inert and thermally stable at temperatures exceeding 400 °C.^{[1][2]} These properties make it suitable for a variety of applications, including as a heat transfer agent, a dielectric fluid, and a tracer compound.^{[1][2]} Its ability to dissolve gases makes it a person of interest in biomedical applications.

General Properties:

Property	Value
Chemical Formula	C ₇ F ₁₄
Molecular Weight	350.05 g/mol [3]
Boiling Point	76 °C[1][4]
Melting Point	-37 °C[1][4]
Density (at 25 °C)	1.788 g/mL[1]

Temperature-Dependent Physical Properties

The physical properties of **perfluoro(methylcyclohexane)** exhibit significant dependence on temperature. Understanding these relationships is crucial for applications involving temperature variations.

Density

The density of liquids generally decreases with increasing temperature. This is due to the increase in kinetic energy of the molecules, leading to larger average intermolecular distances.

Table 1: Density of **Perfluoro(methylcyclohexane)** at a Specific Temperature

Temperature (°C)	Density (g/mL)
20	1.80[4]
25	1.787

Viscosity

The viscosity of a liquid is a measure of its resistance to flow. For liquids, viscosity typically decreases as temperature increases. The increased thermal energy allows molecules to overcome intermolecular forces more easily, resulting in lower flow resistance.

Table 2: Viscosity of **Perfluoro(methylcyclohexane)** at a Specific Temperature

Property	Value
Viscosity (at unspecified temperature)	1.561 mPa·s[3]
Kinematic Viscosity (at unspecified temperature)	0.87 mm ² /s[3]

Vapor Pressure

Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases (solid or liquid) at a given temperature in a closed system. The vapor pressure of a liquid increases with temperature, following the Clausius-Clapeyron relation. As more molecules gain sufficient kinetic energy to escape into the vapor phase, the pressure of the vapor increases.

Table 3: Vapor Pressure of **Perfluoro(methylcyclohexane)** at a Specific Temperature

Temperature (°C)	Vapor Pressure (kPa)
25	14[4]

Surface Tension

Surface tension is the tendency of liquid surfaces to shrink into the minimum surface area possible. Generally, the surface tension of a liquid decreases with an increase in temperature.

Table 4: Surface Tension of **Perfluoro(methylcyclohexane)** at a Specific Temperature

Property	Value
Surface Tension (at unspecified temperature)	15.4 mN/m[3]

Experimental Protocols

Accurate determination of the temperature-dependent physical properties of **perfluoro(methylcyclohexane)** requires precise experimental methodologies.

Measurement of Density vs. Temperature

Method: Vibrating Tube Densitometer

- Calibration: Calibrate the instrument using two standards of known density, typically dry air and deionized water.
- Sample Introduction: Introduce the **perfluoro(methylcyclohexane)** sample into the oscillating U-tube of the densitometer.
- Temperature Control: Set the desired temperature using a Peltier thermostat. Allow the sample to reach thermal equilibrium.
- Measurement: The instrument measures the resonant frequency of the oscillating tube containing the sample. This frequency is directly related to the density of the liquid.
- Data Collection: Record the density at the set temperature. Increment the temperature to the next desired value and repeat the measurement to obtain a series of density values as a function of temperature.

Measurement of Viscosity vs. Temperature

Method: Capillary Viscometer (e.g., Ubbelohde type)

- Apparatus Setup: Select a capillary viscometer of the appropriate size for the expected viscosity of **perfluoro(methylcyclohexane)**.
- Sample Loading: Introduce a precise volume of the sample into the viscometer.
- Temperature Equilibration: Place the viscometer in a constant temperature bath set to the desired measurement temperature. Allow at least 20 minutes for the sample to reach thermal equilibrium.
- Flow Time Measurement: Draw the liquid up through the capillary into the timing bulb. Measure the time it takes for the liquid meniscus to pass between two calibrated marks as it flows back down under gravity.
- Calculation: The kinematic viscosity (ν) is calculated using the formula: $\nu = C * t$, where 'C' is the calibration constant of the viscometer and 't' is the measured flow time. The dynamic viscosity (η) can then be calculated if the density (ρ) is known at that temperature: $\eta = \nu * \rho$.

- **Temperature Variation:** Repeat the measurement at different temperatures by adjusting the temperature of the water bath.

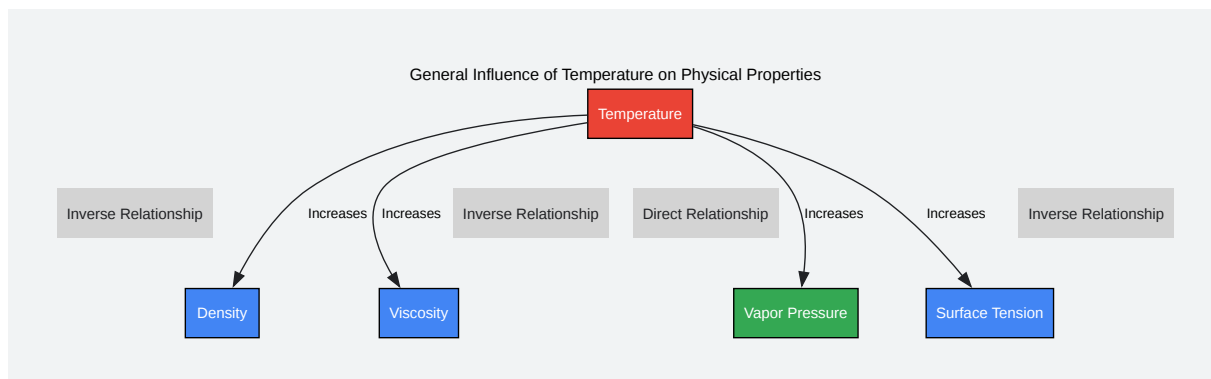
Measurement of Vapor Pressure vs. Temperature

Method: Static Method

- **Apparatus:** The setup consists of a sample flask connected to a pressure transducer and a vacuum line, all enclosed in a temperature-controlled bath.
- **Sample Degassing:** The **perfluoro(methylcyclohexane)** sample is placed in the flask and thoroughly degassed to remove any dissolved air. This is typically achieved by several freeze-pump-thaw cycles.
- **Temperature Control:** The degassed sample is brought to the desired temperature in the constant temperature bath.
- **Equilibrium:** Allow the system to reach equilibrium, where the pressure reading from the transducer stabilizes. This stable pressure is the vapor pressure of the sample at that temperature.
- **Data Logging:** Record the temperature and pressure.
- **Temperature Ramp:** Increment the temperature of the bath and repeat the pressure measurement to obtain vapor pressure data over a range of temperatures.

Visualization of Temperature Effects

The following diagram illustrates the general relationship between temperature and the key physical properties of a liquid such as **perfluoro(methylcyclohexane)**.



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Caption: General effect of temperature on key physical properties.

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